

# butyl sulfate chemical properties and structure

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An In-depth Technical Guide to **Butyl Sulfate**: Chemical Properties, Structure, and Experimental Protocols

## Introduction

The term "**butyl sulfate**" can refer to several distinct chemical entities, primarily the monoester (butyl hydrogen sulfate) and the diester (**dibutyl sulfate**). Each possesses unique chemical properties and applications. This guide provides a comprehensive technical overview of these compounds, with a primary focus on **di-n-butyl sulfate**, a potent alkylating agent, and its precursor, n-butyl hydrogen sulfate. The information is tailored for researchers, scientists, and professionals in drug development and organic synthesis.

## Chemical Structure and Nomenclature

**Butyl sulfate** exists in different isomeric forms (n-butyl, sec-butyl, iso-butyl, tert-butyl) and as either a monoester or a diester of sulfuric acid. The most commonly referenced compounds are derived from n-butanol.

- **n-Butyl Hydrogen Sulfate:** Also known as **monobutyl sulfate**, it is the product of the esterification of one molecule of sulfuric acid with one molecule of n-butanol. Its chemical formula is  $C_4H_{10}O_4S$ .<sup>[1][2][3]</sup>
- **Di-n-butyl Sulfate:** The result of esterification with two molecules of n-butanol, **di-n-butyl sulfate** is a powerful alkylating agent used in organic synthesis.<sup>[4][5][6]</sup> Its molecular formula is  $C_8H_{18}O_4S$ .<sup>[7][8][9]</sup>

Below is a diagram illustrating the chemical structures of these two primary forms.

Caption: Structures of n-Butyl Hydrogen Sulfate and Di-n-butyl Sulfate.

## Chemical and Physical Properties

The physical and chemical properties of **butyl sulfates** are summarized in the tables below. The data is primarily for the n-butyl isomers, which are the most widely studied.

**Table 1: Properties of n-Butyl Hydrogen Sulfate**

Property	Value	Reference
CAS Number	15507-13-8	[1][2]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>4</sub> S	[1][3]
Molecular Weight	154.19 g/mol	[1][10]
IUPAC Name	butyl hydrogen sulfate	[3]
Density	1.29 g/cm <sup>3</sup>	[2][3]
Boiling Point	97.4 °C at 3 Torr	[2]
Appearance	Colorless liquid	[2]
Solubility	Soluble in water	[2]

**Table 2: Properties of Di-n-butyl Sulfate**

Property	Value	Reference
CAS Number	625-22-9	<a href="#">[7]</a> <a href="#">[9]</a>
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sub>4</sub> S	<a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	210.29 g/mol	<a href="#">[7]</a> <a href="#">[11]</a>
IUPAC Name	dibutyl sulfate	<a href="#">[4]</a>
Density	1.062 g/mL at 20 °C	<a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	-79.7 °C	<a href="#">[7]</a>
Boiling Point	115-116 °C at 6 mmHg	<a href="#">[7]</a>
Refractive Index (n <sup>20</sup> /D)	1.421	<a href="#">[7]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[5]</a> <a href="#">[7]</a>
Odor	Sharp, characteristic	<a href="#">[7]</a>
Solubility	Insoluble in water; soluble in alcohol & ether	<a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocols

### Synthesis of Di-n-butyl Sulfate

Two primary methods for the synthesis of **di-n-butyl sulfate** are commonly cited.

#### Method 1: Direct Esterification of n-Butanol with Sulfuric Acid

This is a straightforward method involving the direct reaction of n-butanol with sulfuric acid.[\[4\]](#)

- Protocol:
  - n-Butanol is reacted directly with sulfuric acid.
  - The initial mixing of the reactants must be conducted under controlled low-temperature conditions, typically between 0–5°C, to manage the exothermic nature of the reaction and prevent decomposition or other unwanted side reactions.[\[4\]](#)

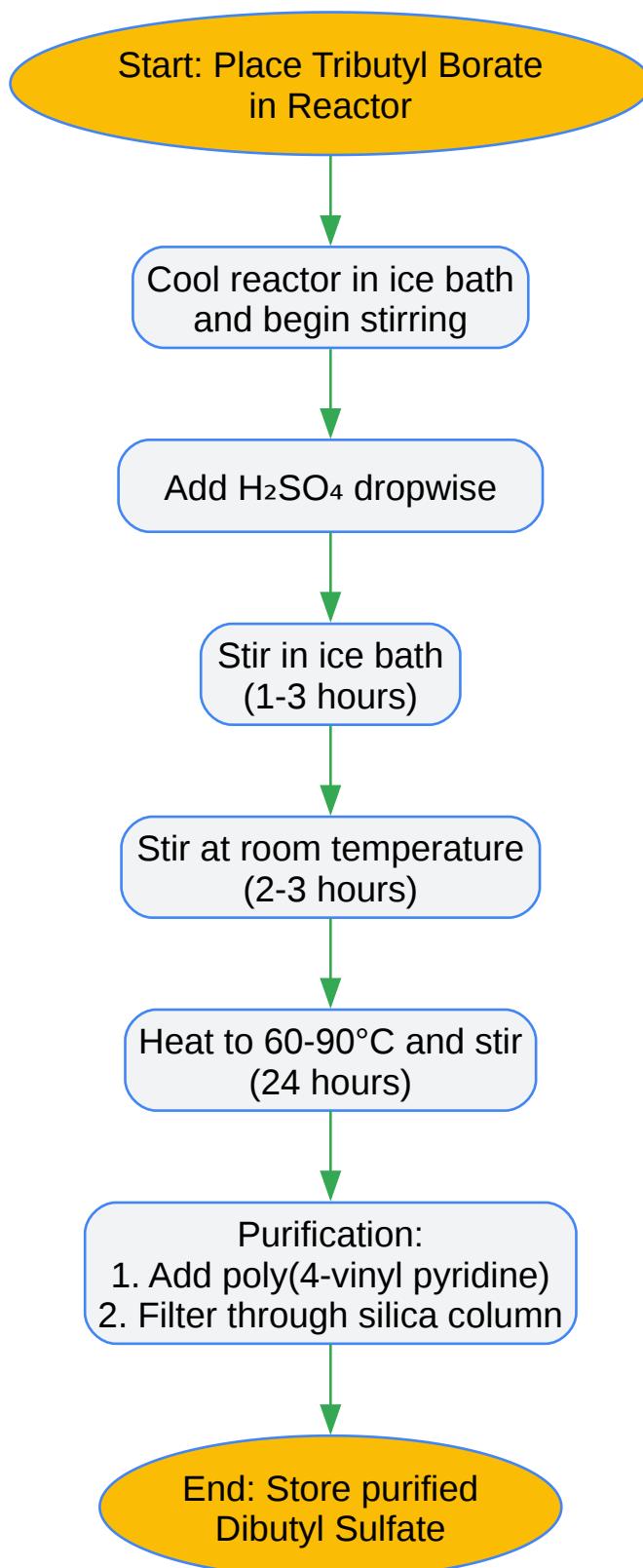
- An acidic catalyst is generally required to facilitate the esterification.[\[4\]](#)
- The reaction mixture is stirred, potentially with subsequent heating, to drive the reaction to completion.

#### Method 2: Reaction of Tributyl Borate with Sulfuric Acid

This alternative route uses tributyl borate as a starting material.[\[4\]](#)[\[9\]](#)

- Protocol:
  - Tributyl borate is placed in a reactor and cooled in an ice bath while being stirred.
  - Sulfuric acid (e.g., 300 g) is added dropwise to the cooled tributyl borate.[\[9\]](#)
  - The mixture is stirred in the ice bath for 1-3 hours, followed by stirring at room temperature for 2-3 hours.[\[9\]](#)
  - Finally, the mixture is heated to 60-90 °C and stirred for 24 hours to complete the reaction.[\[9\]](#)
  - To remove residual acid, the liquid product is mixed with commercial poly(4-vinyl pyridine) and filtered through a silica column.[\[9\]](#)
  - The resulting light brown liquid product is stored in a tightly sealed glass bottle.[\[9\]](#)

Below is a workflow diagram for the synthesis of **di-n-butyl sulfate** from tributyl borate.

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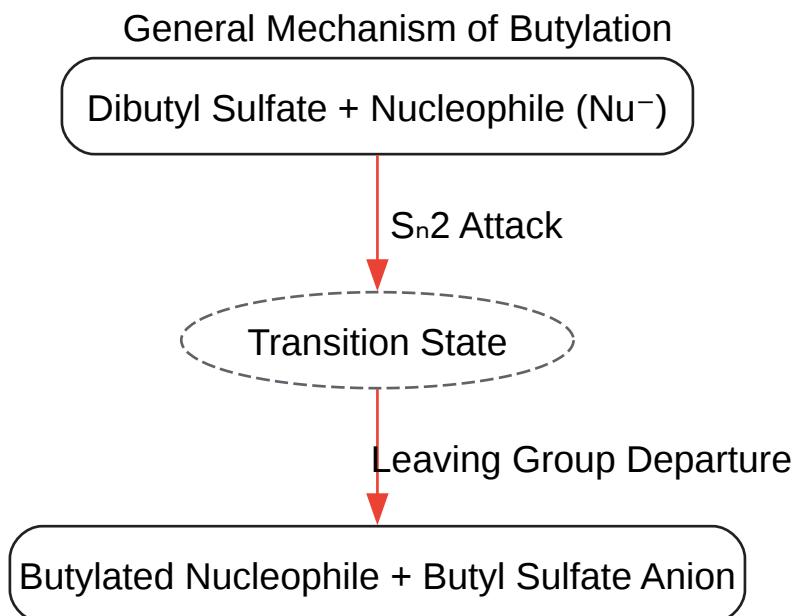
Caption: Synthesis workflow for **Di-n-butyl Sulfate** via Tributyl Borate.

## Application in Organic Synthesis: Butylation Reactions

Di-n-butyl sulfate's primary utility in organic chemistry is as a potent butylation agent.<sup>[4]</sup> It facilitates the transfer of a butyl group to various nucleophilic substrates.<sup>[4]</sup>

- Mechanism: The reaction proceeds via a nucleophilic substitution (typically  $S_N2$ ) mechanism. A nucleophile ( $Nu^-$ ) attacks one of the  $\alpha$ -carbon atoms of the butyl groups. The sulfate anion, being a stable and effective leaving group, departs, resulting in a butylated nucleophile and the **butyl sulfate** anion.<sup>[4]</sup> The introduction of a butyl group can significantly increase a molecule's lipophilicity or alter its steric profile.<sup>[4]</sup>

The general mechanism is depicted below.



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Caption: General mechanism of nucleophilic substitution using **Dibutyl Sulfate**.

## Safety and Handling

Di-n-butyl sulfate is a hazardous chemical that must be handled with appropriate safety precautions.

- Hazards: It is harmful if swallowed and may cause skin and serious eye irritation.[12][13][14] It is classified as a combustible liquid.[15] When heated to decomposition, it can emit toxic fumes of sulfur oxides (SO<sub>x</sub>).[7][12]
- Handling:
  - Work in a well-ventilated area and wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[12][13][14]
  - Keep away from heat, sparks, open flames, and other ignition sources.[12][15] Use explosion-proof electrical equipment.[15]
  - Store in a tightly closed container in a dry, well-ventilated place.[14] The material is moisture-sensitive.[13][14]
- First Aid:
  - Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. [12][14]
  - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[12][14]
  - Ingestion: If swallowed, call a poison center or doctor. Rinse mouth with water.[12][13]

## Relevance in Drug Development

While not typically a final drug product itself, the function of di-n-**butyl sulfate** as an alkylating agent is highly relevant in drug discovery and development. The introduction of alkyl groups, such as the butyl group, is a common strategy in medicinal chemistry to modulate a drug candidate's pharmacokinetic and pharmacodynamic properties. Adding a butyl group can:

- Increase Lipophilicity: Enhancing the ability of a molecule to cross cell membranes.
- Modify Binding Affinity: The steric bulk of the butyl group can improve how a molecule fits into the binding pocket of a target protein.

- Improve Metabolic Stability: A butyl group can act as a steric shield, protecting more susceptible parts of a molecule from metabolic enzymes like cytochrome P450s.[16]

Therefore, reagents like **di-n-butyl sulfate** are valuable tools for synthesizing analog libraries of lead compounds to optimize their therapeutic potential.

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